

Triethyl ethane-1,1,2-tricarboxylate molecular weight and formula

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Compound of Interest

Compound Name: *Triethyl ethane-1,1,2-tricarboxylate*

Cat. No.: *B125765*

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Technical Data Sheet: Triethyl Ethane-1,1,2-tricarboxylate

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **Triethyl ethane-1,1,2-tricarboxylate**, a key chemical intermediate. The information is presented to support research and development activities where this compound is utilized.

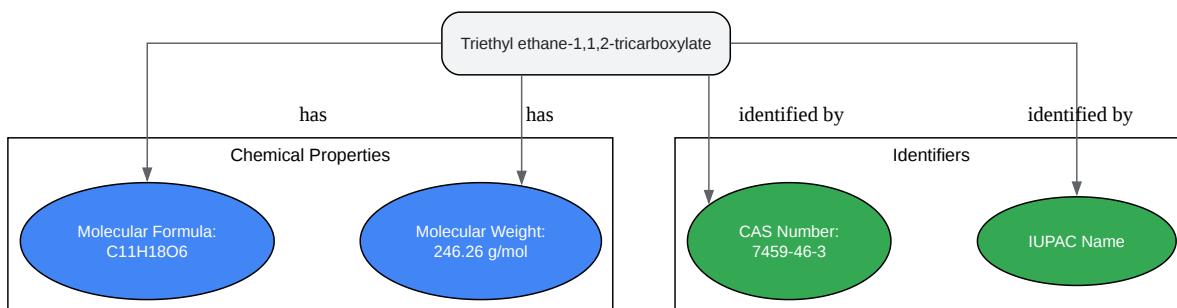
Chemical Identity and Properties

Triethyl ethane-1,1,2-tricarboxylate is an organic compound, specifically a tricarboxylic acid ester. Its fundamental properties are summarized below.

Identifier	Value	Citations
Molecular Formula	C ₁₁ H ₁₈ O ₆	[1] [2] [3] [4] [5] [6]
Molecular Weight	246.26 g/mol	[1] [3] [4] [5]
Alternate Molecular Weight	246.259 g/mol	[2] [7]
IUPAC Name	triethyl ethane-1,1,2-tricarboxylate	[2] [3]
CAS Number	7459-46-3	[1] [2] [3] [4] [6]

Data Visualization

The logical relationship between the chemical compound and its fundamental properties is illustrated in the following diagram.



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Caption: Hierarchical relationship of **Triethyl ethane-1,1,2-tricarboxylate** to its key identifiers and properties.

Experimental Protocols

The molecular formula and weight are fundamental, calculated properties of a chemical's structure. The molecular formula is determined by the elemental composition of the molecule. The molecular weight is calculated by summing the atomic weights of the constituent atoms based on this formula.^[3] These values are typically confirmed experimentally using techniques such as mass spectrometry.^[1] A detailed experimental protocol for these standard analytical methods is beyond the scope of this specific data sheet but can be found in standard analytical chemistry textbooks.

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